

Personal protective equipment for handling NI-42

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Compound of Interest

Compound Name: NI-42

Cat. No.: B15580909

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Essential Safety and Handling Guide for NI-42

Product Identifier: **NI-42** Synonym: 4-cyano-N-(1,3-dimethyl-2-oxo-1,2-dihydroquinolin-6-yl)benzenesulfonamide CAS Number: 1884640-99-6

This document provides essential safety and logistical information for handling **NI-42**, a potent inhibitor of the bromodomain and PHD finger-containing 1 (BRPF1) bromodomain.^[1] The information herein is intended for researchers, scientists, and drug development professionals. Note that a comprehensive Safety Data Sheet (SDS) is not readily available in the public domain; therefore, this material should be considered hazardous, and handled with the utmost care.^[1]

Chemical and Physical Properties

The following table summarizes the known quantitative data for **NI-42**.

Property	Value
Molecular Formula	C18H15N3O3S
Formula Weight	353.4
Purity	≥98%
Appearance	Crystalline solid
UV/Vis. Maximum (λmax)	239, 273, 335 nm
Storage Temperature	-20°C
Stability	≥4 years at -20°C

Data sourced from Cayman Chemical product information sheet.[\[1\]](#)

Solubility Data

Solvent	Approximate Solubility
DMSO	~30 mg/mL
Dimethyl Formamide	~30 mg/mL
1:3 DMSO:PBS (pH 7.2)	~0.25 mg/mL

Data sourced from Cayman Chemical product information sheet.[\[1\]](#)

Operational Plan: Personal Protective Equipment and Handling

Given that **NI-42** is a potent, powdered substance with unknown comprehensive toxicological properties, stringent adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE)

All personnel must wear the following PPE when handling **NI-42** powder or solutions:

- Gloves: Nitrile or other chemically resistant gloves. Always use double gloves when handling the solid.
- Eye Protection: ANSI-rated safety glasses with side shields or chemical splash goggles.
- Lab Coat: A standard laboratory coat is required. A chemically resistant apron is recommended when handling larger quantities.
- Respiratory Protection: When handling the powder outside of a certified chemical fume hood or ventilated balance enclosure, a NIOSH-approved respirator (e.g., N95 or higher) is essential to prevent inhalation.

Engineering Controls

- Ventilation: All weighing and initial dilutions of the **NI-42** powder must be performed in a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.
- Safety Equipment: An operational eyewash station and safety shower must be readily accessible in the work area.

Experimental Protocol: Preparation of Stock Solutions

The following is a standard protocol for the preparation of stock solutions of **NI-42**:

- Preparation: Ensure all necessary PPE is donned correctly. Decontaminate the work surface within the chemical fume hood.
- Weighing: Tare a suitable container (e.g., a microcentrifuge tube or vial) on a tared analytical balance inside a ventilated enclosure. Carefully weigh the desired amount of **NI-42** crystalline solid.
- Solubilization: Add the solvent of choice (e.g., DMSO) to the container with the **NI-42** powder.^[1] It is recommended to purge the solvent with an inert gas before use.^[1]
- Mixing: Cap the container securely and vortex or sonicate until the solid is completely dissolved.

- Aqueous Dilutions: For aqueous solutions, it is recommended to first dissolve **NI-42** in DMSO and then perform a serial dilution with the aqueous buffer of choice.[\[1\]](#) Aqueous solutions of **NI-42** are not recommended for storage for more than one day.[\[1\]](#)
- Labeling and Storage: Clearly label the container with the compound name, concentration, solvent, date, and your initials. Store the stock solution at -20°C for long-term stability.[\[1\]](#)

Safety Plan: Exposure and Disposal

First Aid Measures

- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Accidental Release

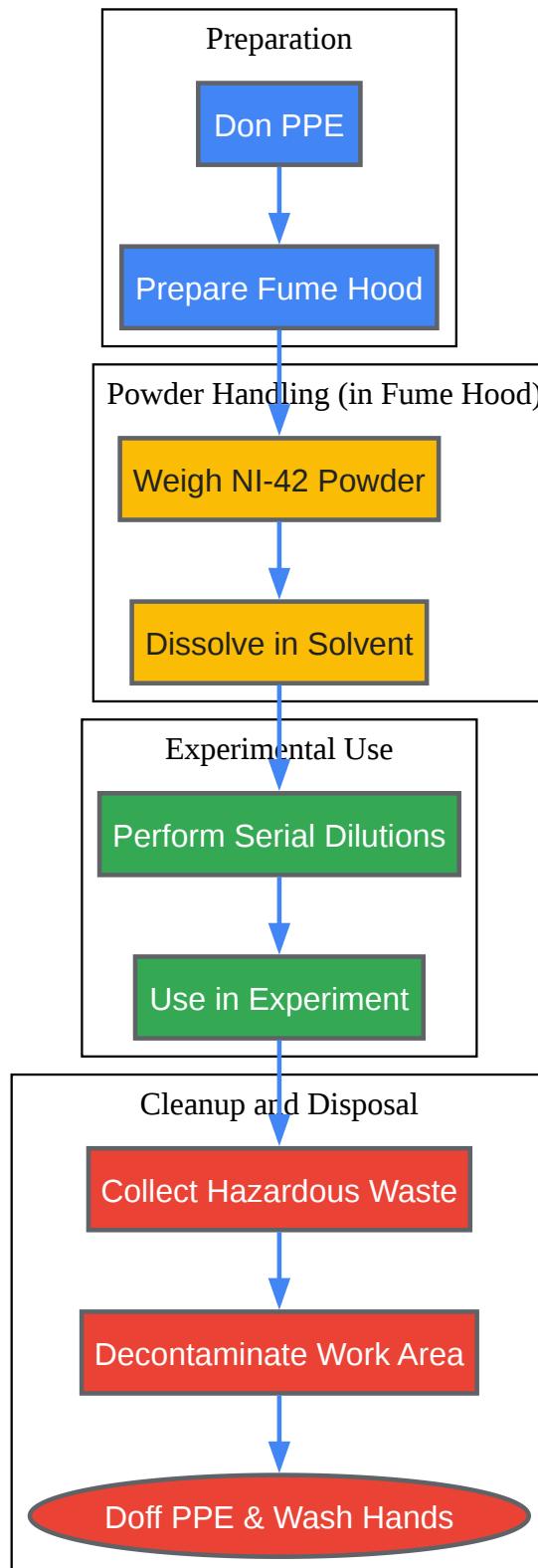
- Spill: In the event of a spill, evacuate the area. Wear appropriate PPE, including respiratory protection. Cover the spill with an inert absorbent material (e.g., vermiculite or sand). Carefully sweep up the absorbed material and place it into a sealed, labeled container for chemical waste disposal. Clean the spill area with a suitable detergent and water.

Disposal Plan

- Waste Disposal: All waste materials, including empty containers, contaminated PPE, and unused **NI-42**, must be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of **NI-42** down the drain.

Workflow Visualization

The following diagram illustrates the standard operational workflow for the safe handling of **NI-42**.



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Caption: Workflow for Safe Handling of NI-42.

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References

- 1. cdn.caymancell.com [cdn.caymancell.com]
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